

2-(2-Hydroxyethoxy)-4-nitroaniline safety data sheet (SDS) information

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Compound of Interest

Compound Name: 2-(2-Hydroxyethoxy)-4-nitroaniline

Cat. No.: B8602219

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In-Depth Technical Safety Guide: 2-(2-Hydroxyethoxy)-4-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **2-(2-Hydroxyethoxy)-4-nitroaniline**, also known as HC Red No. 7. The information is compiled from Safety Data Sheets (SDS) and regulatory assessments to ensure a high level of detail and accuracy for professionals in research and development.

Chemical Identification

Identifier	Value
Chemical Name	2-(2-Hydroxyethoxy)-4-nitroaniline
Synonyms	HC Red No. 7, 2-((4-amino-3-nitrophenyl)amino)ethanol, 1-Amino-2-nitro-4-(β-hydroxyethyl)-aminobenzene
CAS Number	24905-87-1
Molecular Formula	C ₈ H ₁₁ N ₃ O ₃
Molecular Weight	197.19 g/mol [1]

Structure

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Hazard Identification and Classification

This substance is classified as hazardous. The primary hazards are skin and eye irritation.

GHS Classification:

Classification	Code	Description
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2	H319: Causes serious eye irritation

Signal Word: Warning

Hazard Pictogram:

Physical and Chemical Properties

Property	Value	Source
Physical State	Deep brown crystal powder	Echemi SDS
Melting Point	93-95 °C	Echemi SDS
Boiling Point	436.6 °C at 760 mmHg	Echemi SDS
Purity	> 98.5%	[2]

Toxicological Data

Endpoint	Species	Result	Classification	Source
Acute Oral Toxicity	Rat	Maximum nonlethal dose = 300 mg/kg	-	[2]
Rat	LD50: 1250–5000 mg/kg bw (for the chemical group)	-	[3]	
Dermal Absorption	Human (in vitro)	~0.10%	-	[2]
Skin Irritation	Rabbit	Not an irritant	Not Classified	[2]
Eye Irritation	Rabbit	Not an irritant	Not Classified	[2]
Skin Sensitization	Mouse	EC3 = 1.2%	Moderate Sensitizer	[3]
Subchronic Oral Toxicity (90-day)	Rat	NOEL = 50 mg/kg/day	-	[2]
Developmental Toxicity	Rat	NOAEL = 200 mg/kg/day	Not a developmental toxicant	[2]
Genotoxicity/Mutagenicity	Multiple assays	Mixed results	Weak mutagen at most	[2]
Carcinogenicity	-	No studies available; not expected to be carcinogenic	Not Classified	[2][3]

Experimental Protocols

Subchronic Oral Toxicity Study (90-Day): The study was conducted on rats to determine the no-observed-effect-level (NOEL). The animals were administered **2-(2-Hydroxyethoxy)-4-nitroaniline** orally for 90 consecutive days at various dose levels. The protocol followed

established guidelines for subchronic toxicity testing. Key parameters monitored included clinical signs of toxicity, body weight changes, food and water consumption, hematology, clinical chemistry, and histopathological examination of major organs and tissues upon completion of the study. The NOEL was determined to be 50 mg/kg/day.[2]

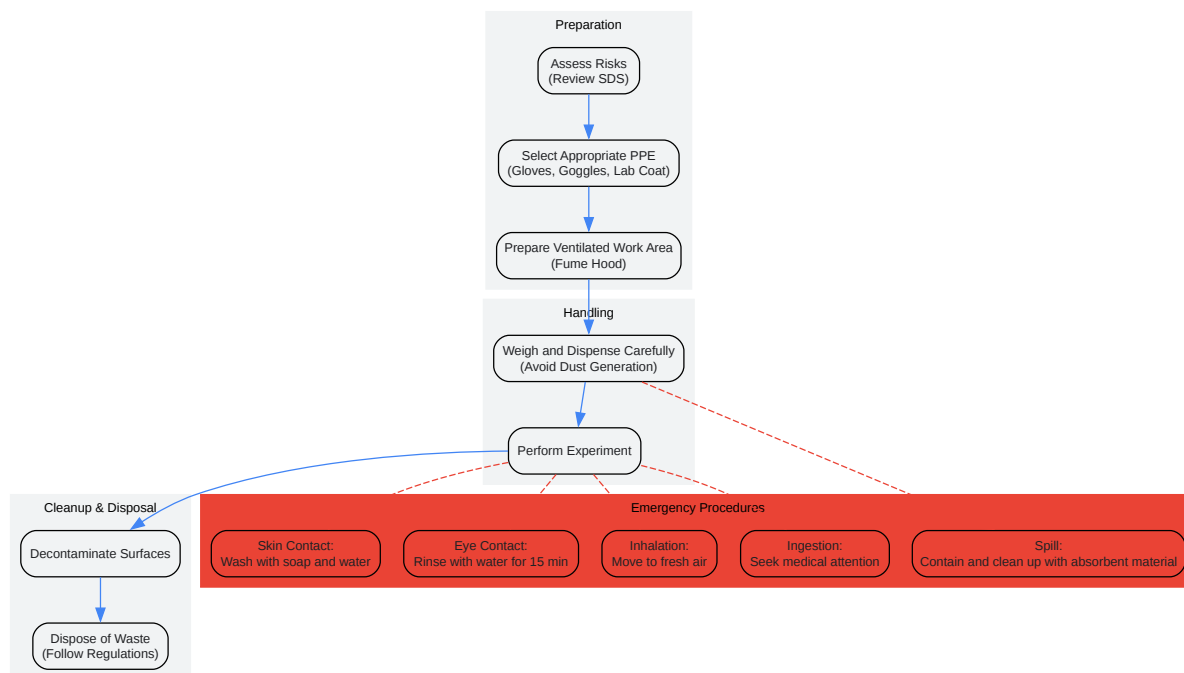
Skin Sensitization (Local Lymph Node Assay - LLNA): The potential for skin sensitization was evaluated in mice using the Local Lymph Node Assay (LLNA). Various concentrations of the test substance were applied to the dorsal surface of the ears of the mice for a specified number of consecutive days. A control group was treated with the vehicle alone. At the end of the exposure period, the proliferation of lymphocytes in the draining auricular lymph nodes was measured. The stimulation index (SI) was calculated for each dose group, and the estimated concentration that would produce a threefold increase in lymphocyte proliferation (EC3) was determined to be 1.2%, classifying the substance as a moderate sensitizer.[3]

Ecological Information

There is no data available on the ecotoxicity of **2-(2-Hydroxyethoxy)-4-nitroaniline**.

Safety and Handling Workflow

The following diagram outlines the recommended workflow for the safe handling and use of **2-(2-Hydroxyethoxy)-4-nitroaniline** in a laboratory setting.

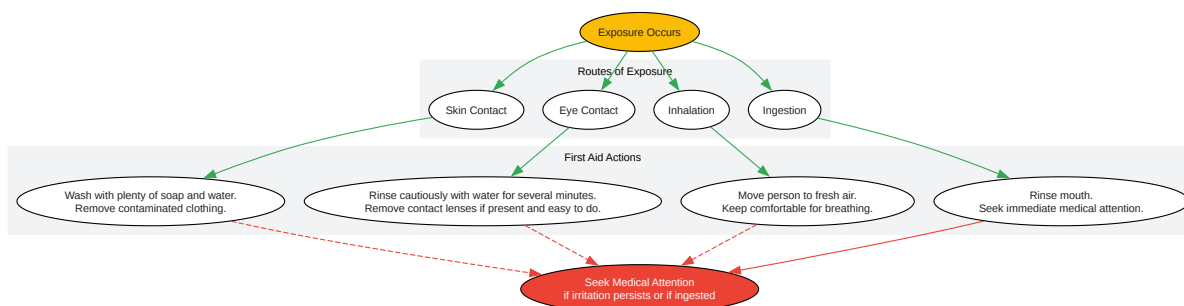


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Safe handling workflow for **2-(2-Hydroxyethoxy)-4-nitroaniline**.

First Aid Measures Signaling Pathway

This diagram illustrates the decision-making process for first aid in case of exposure.



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First aid decision pathway for exposure incidents.

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References

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- 2. Final report on the safety assessment of HC Red No. 7 - PubMed [pubmed.ncbi.nlm.nih.gov]
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